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Optimization of tank mixtures with Florpyrauxifen-benzyl for broader weed control

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Technical Support Center: Optimization of Florpyrauxifen-benzyl Tank Mixtures

This technical support center provides researchers, scientists, and development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing tank mixtures with **Florpyrauxifen**-benzyl for broader and more effective weed control.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action for **Florpyrauxifen**-benzyl?

A1: **Florpyrauxifen**-benzyl is a synthetic auxin herbicide, classified under the Weed Science Society of America (WSSA) Group 4 and the Herbicide Resistance Action Committee (HRAC) Group O.[1] It mimics the plant's natural growth hormone, auxin, leading to the disruption of normal growth processes and causing excessive, uncontrolled cell elongation, which ultimately results in plant death.[2] It is a member of the arylpicolinate chemical family.[3][4]

Q2: What is the primary weed control spectrum of Florpyrauxifen-benzyl?

A2: **Florpyrauxifen**-benzyl is a broad-spectrum, post-emergence herbicide effective against a wide range of grass, sedge, and broadleaf weeds.[3][5] At a labeled rate of 30 g ai/ha, it has demonstrated effective control (≥75%) of species such as barnyardgrass, broadleaf signalgrass, northern jointvetch, hemp sesbania, Palmer amaranth, and various sedges.[6][7] It is particularly potent on broadleaf weeds but also shows activity on grasses.[6]

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Q3: Is Florpyrauxifen-benzyl effective against herbicide-resistant weeds?

A3: Yes. **Florpyrauxifen**-benzyl has a unique binding site, favoring the AFB5 IAA co-receptor, which differs from other auxin herbicides like quinclorac.[6] This allows it to effectively control weeds that have developed resistance to other herbicide modes of action, including those resistant to quinclorac, propanil, and acetolactate synthase (ALS) inhibitors.[8][9] This makes it a valuable tool for herbicide resistance management programs.[9]

Q4: Which herbicides are compatible for tank-mixing with Florpyrauxifen-benzyl?

A4: Studies have shown that **Florpyrauxifen**-benzyl is highly compatible with a wide array of herbicides. No antagonistic effects were observed when tank-mixed with common contact herbicides (acifluorfen, bentazon, carfentrazone, propanil, saflufenacil) or systemic herbicides (2,4-D, bispyribac, cyhalofop, fenoxaprop, halosulfuron, imazethapyr, penoxsulam, quinclorac, triclopyr).[6][7][10] This versatility allows for the creation of custom blends to target specific weed spectrums and incorporate multiple sites of action.[7]

Q5: What is the benefit of tank-mixing **Florpyrauxifen**-benzyl if it already has a broad spectrum?

A5: Tank-mixing two or more herbicides is a key strategy to broaden the weed control spectrum and, more importantly, to manage and delay the evolution of herbicide resistance.[7][11] By using multiple effective sites of action simultaneously, the selection pressure on any single mode of action is reduced.[7] For instance, combining **Florpyrauxifen**-benzyl with a partner like cyhalofop-butyl can enhance the control of grass populations.[6]

Q6: What role do adjuvants play in **Florpyrauxifen**-benzyl tank mixtures?

A6: Adjuvants are crucial for optimizing the performance of post-emergence herbicides. Activator adjuvants, such as methylated seed oil (MSO) or crop oil concentrates (COC), can improve spray droplet retention on the leaf surface and enhance the penetration of the herbicide through the waxy cuticle, which is especially important under dry or stressful environmental conditions.[12][13] Some formulations of **Florpyrauxifen**-benzyl come preloaded with MSO.[7] However, the adjuvant requirements for a tank mix will depend on the label specifications of all products in the mixture.[7][13]



Troubleshooting Guide



Problem/Issue Encountered	Potential Cause(s)	Recommended Troubleshooting Steps & Solutions
Reduced Efficacy on Target Weeds	1. Weed Size: Herbicide was applied to weeds that were too large or mature.[6]2. Environmental Conditions: Application during drought, high temperatures, or low humidity can reduce herbicide uptake.[12][14]3. Incorrect Rate: The application rate of Florpyrauxifen-benzyl or its tank-mix partner was too low.4. Herbicide Resistance: The target weed population may have developed resistance. [14]	1. Scout Fields: Apply herbicides when weeds are small and actively growing for best results.2. Optimize Timing: Apply during favorable conditions (e.g., moderate temperatures, adequate soil moisture) to ensure active weed growth and herbicide absorption.3. Verify Calculations: Double-check all rate calculations and sprayer calibration to ensure accurate delivery.4. Rotate Modes of Action: Implement a robust herbicide resistance management plan. Test the suspected resistant population against the labeled rate of Florpyrauxifen-benzyl.
Unexpected Crop Injury	1. Cultivar Sensitivity: Certain crop cultivars, particularly some medium-grain and hybrid rice varieties, may be more sensitive.[14]2. Environmental Stress: High temperatures or saturated soil conditions at the time of application can increase the risk of crop injury. [14]3. Incorrect Adjuvant: Use of an inappropriate or overly "hot" adjuvant (e.g., high rate of COC) can increase	1. Consult Labels: Review the herbicide label for any warnings regarding specific crop varieties.2. Monitor Conditions: Avoid applications during periods of extreme environmental stress on the crop.3. Follow Recommendations: Use only the adjuvants and rates specified on the herbicide labels for the specific tank mix.4. Stage Application: Apply

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	phytotoxicity.[13]4. Application Timing: Applying at a sensitive crop growth stage.	during the recommended crop growth stages as indicated on the product label.
Physical Incompatibility in Tank (e.g., clumping, separation)	1. Incorrect Mixing Order: Products were added to the tank in the wrong sequence.2. Poor Agitation: Insufficient agitation in the spray tank during mixing or application.3. Water Quality: Carrier water is very cold or has a high concentration of hard water ions.	1. Use Proper Mixing Order: Follow the WALES (Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants) or similar standard mixing order.2. Maintain Agitation: Ensure the sprayer's agitation system is running throughout the mixing and application process.3. Perform a Jar Test: If unsure about a new mixture's compatibility, always perform a jar test first to check for physical incompatibility issues.
Observed Antagonism (Reduced grass control)	1. Herbicide Interaction: While rare with Florpyrauxifenbenzyl, antagonism can occur when certain grass herbicides (graminicides) are mixed with broadleaf herbicides.[10][15]2. Formulation Differences: The specific formulations of the tank-mix partners may interact negatively.	1. Review Data: Published studies have found no antagonism with numerous partners, but it is crucial to verify compatibility.[7][10]2. Consult Labels: Check if the herbicide labels for all tank-mix partners mention any known antagonisms.3. Separate Applications: If antagonism is confirmed or suspected, consider applying the herbicides separately with a few days in between.

Data Presentation: Efficacy of Florpyrauxifen-benzyl



Table 1: Weed Control with Florpyrauxifen-benzyl Applied Alone

Weed Species	Rate (g ai/ha)	% Control (14 DAT¹)	Reference(s)
Grasses			
Barnyardgrass	30	97%	[7][10]
Broadleaf Signalgrass	30	>88%	[7]
Broadleaves			
Northern Jointvetch	30	97%	[7][10]
Hemp Sesbania	30	98%	[7][10]
Pitted Morningglory	30	~97%	[7][10]
Palmer Amaranth	30	96%	[7][10]
Sedges			
Yellow Nutsedge	30	91%	[7]
Rice Flatsedge	40	>95%	[6]
Smallflower Umbrellasedge	40	>95%	[6]
¹ DAT = Days After Treatment			

Table 2: Tank-Mix Compatibility and Performance

Summary: Field studies have demonstrated that tank-mixing **Florpyrauxifen**-benzyl at 30 g ai/ha with various contact or systemic herbicides does not result in antagonism. The performance of the tank mix is typically additive, providing a broader spectrum of control without sacrificing the efficacy of **Florpyrauxifen**-benzyl on its target weeds.[6][7][10]



Tank-Mix Partner	Partner Type	Observed Interaction	Key Benefit	Reference(s)
Penoxsulam	Systemic (ALS Inhibitor)	Additive / No Antagonism	Increased yellow nutsedge control. [16]	[6][16]
Cyhalofop-butyl	Systemic (ACCase Inhibitor)	Additive / No Antagonism	Enhanced control of grass species like Echinochloa crus-galli.[6][17]	[6][17]
Quinclorac	Systemic (Synthetic Auxin)	Additive / No Antagonism	Provides an additional auxin site of action for resistance management.	[6][7][10]
Propanil	Contact (PSII Inhibitor)	Additive / No Antagonism	Adds a contact herbicide for quick burndown of susceptible weeds.	[6][7][10]
Saflufenacil	Contact (PPO Inhibitor)	Additive / No Antagonism	Complements control of broadleaf weeds like pitted morningglory.[10]	[6][7][10]

Experimental Protocols

Protocol: Greenhouse Efficacy and Tank-Mix Compatibility Assay

- Plant Propagation:
 - Grow target weed species (e.g., barnyardgrass, Palmer amaranth, yellow nutsedge) from seed in 10-cm pots filled with a standard potting mix.



- Cultivate plants in a greenhouse with controlled temperature (e.g., 28/22°C day/night) and a 14-hour photoperiod.
- Water and fertilize as needed to ensure uniform, active growth.

Herbicide Treatment:

- Apply herbicide treatments when weeds reach a consistent growth stage, typically the three- to four-leaf stage (approx. 10-16 cm tall), to simulate a post-emergence field application.[7]
- Prepare stock solutions of Florpyrauxifen-benzyl and desired tank-mix partners.
- Calibrate a research track sprayer equipped with flat-fan nozzles to deliver a constant volume (e.g., 187 L/ha) at a specified pressure.[7]
- Prepare tank mixtures immediately before application, including a recommended adjuvant (e.g., methylated seed oil at 2.5% v/v) as required by the herbicide labels.[7]

• Experimental Design:

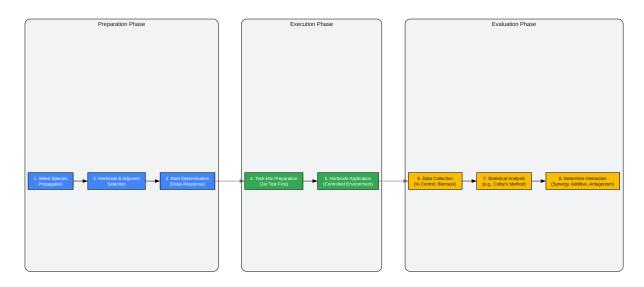
- Use a completely randomized design with at least four replications for each treatment.
- Include an untreated control and treatments of each herbicide applied alone for comparison and calculation of expected interactions (e.g., using Colby's method).

Data Collection and Analysis:

- Visually assess weed control (phytotoxicity) at set intervals, such as 7, 14, and 21 days after treatment (DAT), using a scale of 0% (no control) to 100% (complete plant death).
- At the final evaluation, harvest the aboveground biomass for each pot. Dry the biomass in an oven at 60°C until a constant weight is achieved.
- Analyze data using analysis of variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

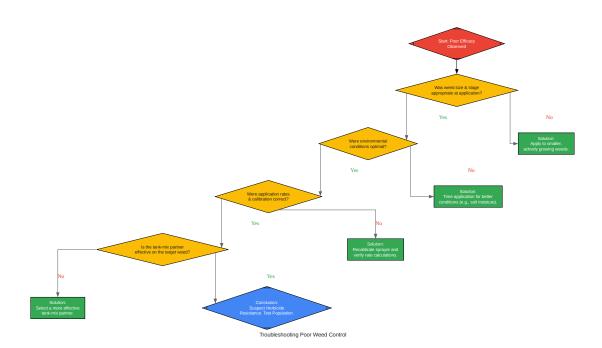
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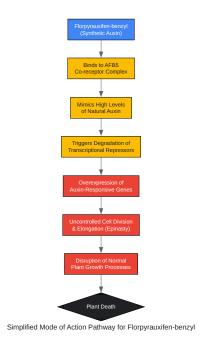


Experimental Workflow for Tank-Mix Optimization









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